

Application Notes and Protocols for Phosphite as a Plant Biostimulant

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Compound of Interest

Compound Name: Phosphite

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These application notes provide a comprehensive overview of the use of **phosphite** (Phi) as a biostimulant for enhancing plant growth and stress tolerance. The information is intended to guide researchers in designing and conducting experiments to evaluate the efficacy of **phosphite**-based products.

Introduction

Phosphite (Phi), a salt of phosphorous acid (H_3PO_3), has gained significant attention as a plant biostimulant.[1][2][3][4][5][6][7][8] Unlike phosphate (Pi), which is a primary nutrient, **phosphite** is not directly metabolized by plants for nutrition.[4][9] Instead, it acts as a signaling molecule that modulates various physiological and molecular processes, leading to enhanced growth, particularly of the root system, and increased tolerance to both biotic and abiotic stresses.[2][3][9][10] Its high solubility and mobility in both xylem and phloem allow for efficient uptake and distribution throughout the plant.[2]

Mechanism of Action

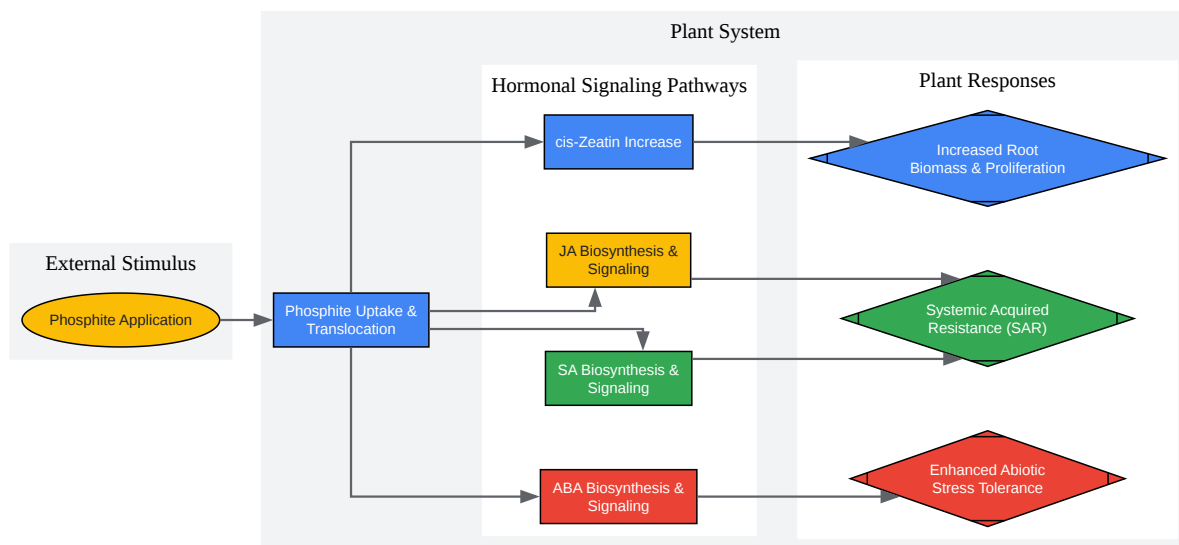
Phosphite's biostimulant effect is multifaceted and involves the modulation of plant hormonal signaling pathways and the activation of defense responses.[2][9]

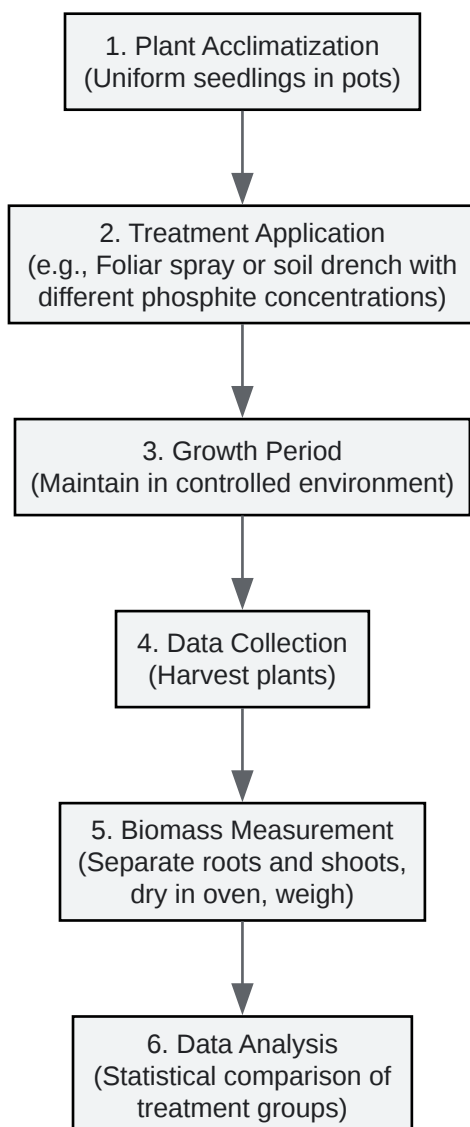
Hormonal Signaling: **Phosphite** application has been shown to upregulate genes associated with the biosynthesis and signaling of key phytohormones, including:

- Absciscic Acid (ABA): Involved in stress responses, particularly drought and salinity.[2]
- Salicylic Acid (SA): Plays a crucial role in systemic acquired resistance (SAR) against pathogens.[2]
- Jasmonic Acid (JA): Mediates defense responses against necrotrophic pathogens and insects.[2]
- Cytokinins: Specifically, an increase in cis-zeatin levels has been observed, which is linked to the promotion of lateral root growth.[9]

Defense Activation: **Phosphite** primes the plant's defense system, leading to a more rapid and robust response to pathogen attack and environmental stresses.[2][10] This can involve the production of phytoalexins, reinforcement of cell walls, and activation of defense-related enzymes.[8]

Signaling Pathway Diagram





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